

Application of BIM-26226 in studying amylase release.

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Compound of Interest

Compound Name: BIM-26226

Cat. No.: B15608756

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BIM-26226 is a potent and selective antagonist of the gastrin-releasing peptide receptor (GRPR), also known as the bombesin receptor subtype 2 (BB2), and the bombesin receptor (BN receptor).[1][2][3][4] It effectively blocks the physiological actions of bombesin (BN) and gastrin-releasing peptide (GRP), making it a valuable tool for studying the roles of these peptides in various physiological processes, including pancreatic enzyme secretion. This document provides detailed application notes and protocols for the use of **BIM-26226** in studying amylase release from pancreatic acinar cells.

BIM-26226 competitively inhibits the binding of GRP and BN to their receptors, thereby blocking downstream signaling pathways that lead to amylase secretion.[3] Its high potency and specificity make it an excellent candidate for in vitro and in vivo studies aimed at elucidating the mechanisms of pancreatic exocrine function and for investigating the potential of GRPR antagonism in pancreatic diseases.

Data Presentation

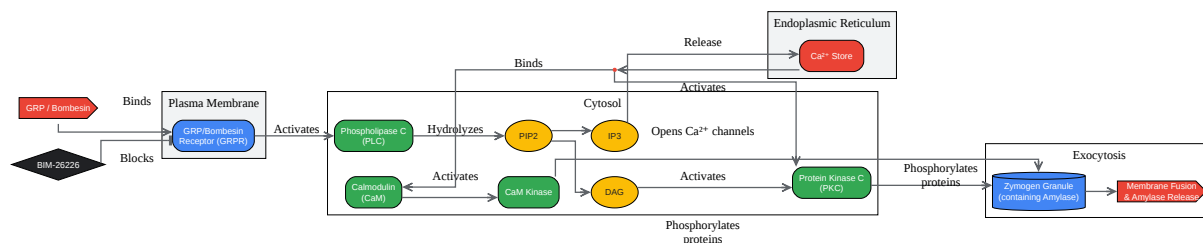
The inhibitory potency of **BIM-26226** against agonist-stimulated amylase release is summarized in the table below. This data is critical for designing experiments to effectively block GRP/BN-mediated amylase secretion.

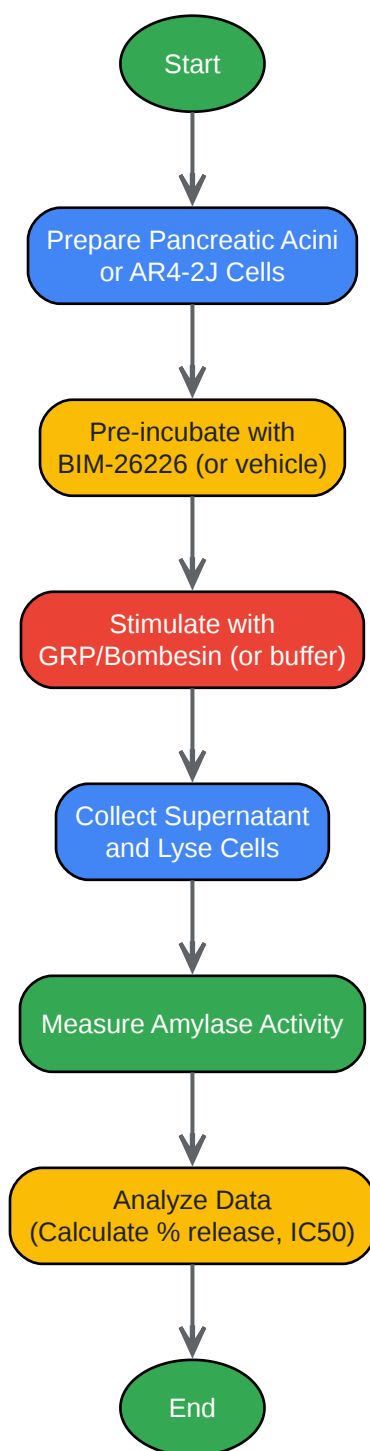
| Agonist | Antagonist | Cell Type | IC50 Value (nM) | Reference |
|---------------------------------|------------|---------------------------------------|-----------------|-----------|
| Bombesin (BN) | BIM-26226 | AR4-2J rat pancreatic carcinoma cells | 0.3 | [1][2] |
| Gastrin-Releasing Peptide (GRP) | BIM-26226 | AR4-2J rat pancreatic carcinoma cells | 0.2 | [1][2] |
| Bombesin (BN) | BIM-26226 | Pancreatic Acinar Carcinoma Membranes | 6 | [5][6] |

Signaling Pathways

Diagram of GRP/Bombesin Receptor Signaling Pathway Leading to Amylase Release

The following diagram illustrates the signaling cascade initiated by the binding of GRP or bombesin to its receptor on pancreatic acinar cells, leading to the release of amylase. **BIM-26226** acts by blocking the initial step of this pathway.





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